

An In-depth Technical Guide to the Physical Properties of Methyl Heptafluorobutyrate

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Compound of Interest

Compound Name: Methyl heptafluorobutyrate

Cat. No.: B1199088

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **methyl heptafluorobutyrate** (MHFB). The information is presented in a clear and concise format, with quantitative data summarized in a structured table for ease of comparison. Detailed methodologies for the determination of key physical properties are also provided, offering valuable insights for experimental design and data interpretation.

Core Physical Properties

Methyl heptafluorobutyrate is a fluorinated ester that presents as a colorless liquid.^[1] Its unique physical characteristics, largely influenced by the presence of the heptafluorobutyl group, make it a compound of interest in various scientific and industrial applications.

Quantitative Data Summary

The following table summarizes the key physical properties of **methyl heptafluorobutyrate**, compiled from various sources.

Property	Value	Units	Conditions	Citations
Molecular Formula	C5H3F7O2	-	-	[2]
Molecular Weight	228.07	g/mol	-	[2]
Boiling Point	80 - 81	°C	at 760 mmHg	[3][4]
Melting Point	-86	°C	-	[3]
Density	1.472	g/mL	at 25 °C	[3]
Refractive Index	1.293	nD	at 20 °C	[3][4]
Flash Point	> 110	°C	-	
Vapor Pressure	87	mmHg	at 25 °C	[3]
Solubility in Water	Slightly soluble	-	-	[1][3]
Solubility in Organic Solvents	Soluble in ether and acetone	-	-	[1]
LogP (Octanol-Water Partition Coefficient)	2.6	-	Calculated	[2]

Visualizing the Molecular Structure

A clear understanding of the molecular structure is fundamental to interpreting the physical properties of a compound. The following diagram illustrates the arrangement of atoms in **methyl heptafluorobutyrate**.

Caption: 2D representation of the **methyl heptafluorobutyrate** molecule.

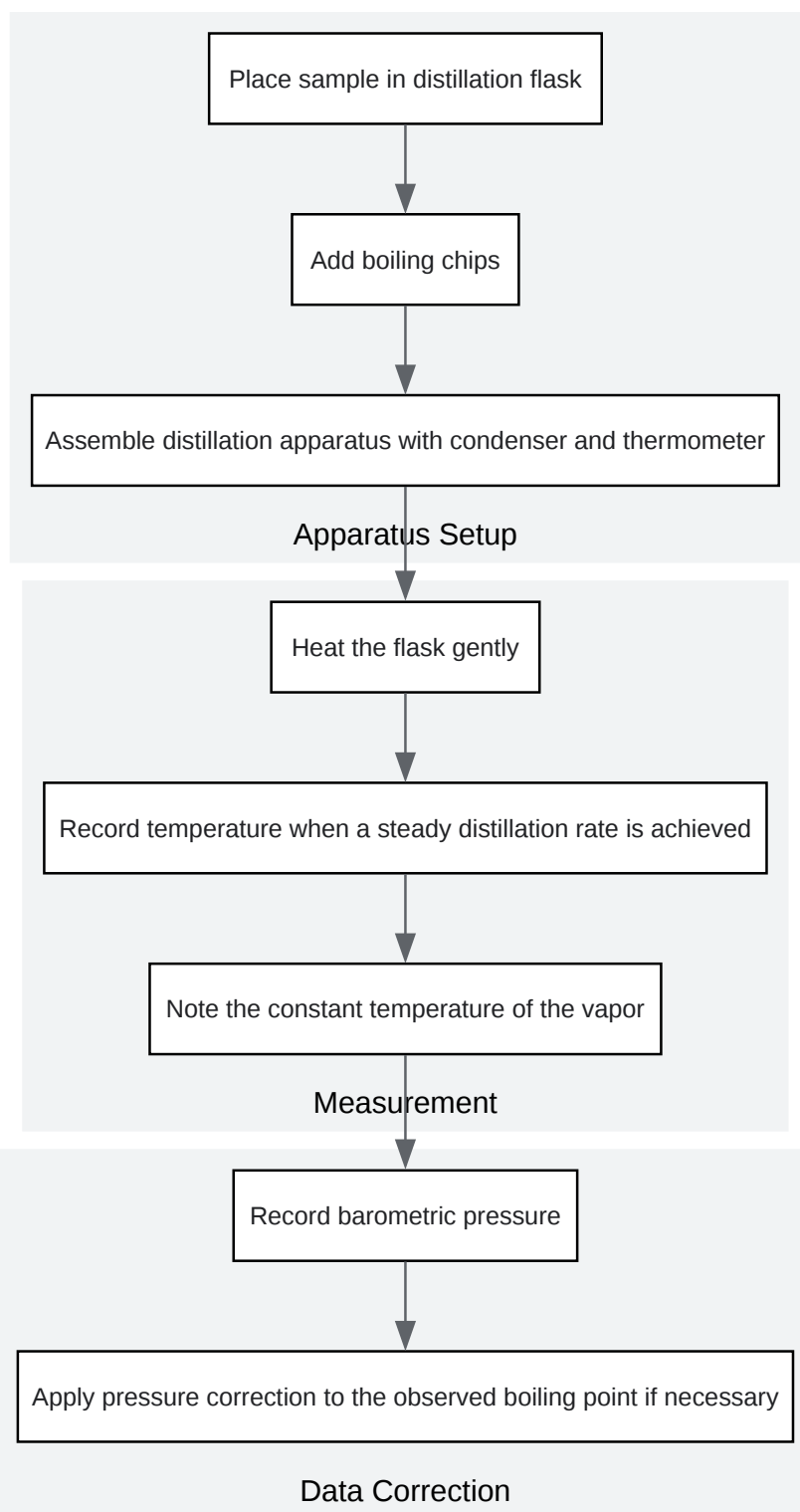
Experimental Protocols

The accurate determination of physical properties is crucial for the reliable application of chemical compounds. The following sections detail standardized experimental methodologies for measuring the key physical properties of liquid compounds like **methyl**

heptafluorobutyrate. These protocols are based on established standards from organizations such as ASTM International and the Organisation for Economic Co-operation and Development (OECD).

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic constant at a given pressure.



Workflow for Boiling Point Determination

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Caption: A simplified workflow for the experimental determination of boiling point.

Methodology: A common and accurate method for determining the boiling point is distillation.

- **Apparatus Setup:** A small volume of **methyl heptafluorobutyrate** is placed in a distillation flask along with a few boiling chips to ensure smooth boiling. A thermometer is positioned in the neck of the flask such that the top of the bulb is level with the side arm leading to the condenser.
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Temperature Reading:** The temperature is recorded when it becomes constant. This stable temperature, where the vapor and liquid are in equilibrium, is the boiling point of the substance at the prevailing atmospheric pressure.
- **Pressure Correction:** The atmospheric pressure is recorded. If the measurement is not performed at standard pressure (760 mmHg), a correction may be necessary to report the normal boiling point.

Determination of Density

Density, the mass per unit volume of a substance, is a fundamental physical property.

Methodology: The density of a liquid can be determined accurately using a pycnometer or a digital density meter.

- **Pycnometer Method:**
 - The mass of a clean, dry pycnometer is accurately determined.
 - The pycnometer is filled with **methyl heptafluorobutyrate**, ensuring no air bubbles are trapped.
 - The filled pycnometer is brought to a constant temperature (e.g., 25 °C) in a water bath.
 - The mass of the filled pycnometer is measured.
 - The volume of the pycnometer is determined by repeating the procedure with a liquid of known density, such as deionized water.

- The density of **methyl heptafluorobutyrates** is calculated by dividing the mass of the liquid by the volume of the pycnometer.
- Digital Density Meter: A digital density meter measures the oscillation frequency of a U-shaped tube filled with the sample. The density is calculated from this frequency. This method is rapid and requires only a small sample volume.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. It is a characteristic property of a pure compound.

Methodology: The refractive index is typically measured using an Abbe refractometer.

- Calibration: The refractometer is calibrated using a standard of known refractive index.
- Sample Application: A few drops of **methyl heptafluorobutyrates** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the instrument is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- Reading: The refractive index is read directly from the instrument's scale. The temperature at which the measurement is made must be controlled and recorded, as the refractive index is temperature-dependent.

Determination of Vapor Pressure

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.

Methodology: A common method for determining vapor pressure is the static method.

- Apparatus: A known amount of **methyl heptafluorobutyrates** is placed in a thermostatted container connected to a pressure measuring device (manometer).
- Evacuation: The container is evacuated to remove air.

- **Equilibration:** The sample is allowed to equilibrate at a constant temperature.
- **Pressure Measurement:** The pressure of the vapor in equilibrium with the liquid is measured. This measurement is repeated at several different temperatures to establish the vapor pressure curve.

This guide provides essential physical property data and standardized experimental protocols for **methyl heptafluorobutyrate**, serving as a valuable resource for professionals in research and development. The provided methodologies can be adapted for other liquid compounds, ensuring accurate and reproducible results.

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